

Technical Monograph: Characterization and Application of CAS 1706454-94-5

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Compound of Interest

Compound Name: 3-(2-Methoxy-benzenesulfonyl)-pyrrolidine

Cat. No.: B13258828

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3-((2-Methoxyphenyl)sulfonyl)pyrrolidine[1][2]

Executive Summary

CAS 1706454-94-5, chemically identified as 3-((2-Methoxyphenyl)sulfonyl)pyrrolidine, is a specialized heterocyclic building block utilized in the synthesis of high-affinity ligands for G-protein coupled receptors (GPCRs) and kinase inhibitors.[1][2][3] Distinguished by its sulfonyl-pyrrolidine core, this scaffold serves as a robust pharmacophore, offering a unique vector for exploring chemical space in central nervous system (CNS) and metabolic disease programs.

This guide provides a comprehensive technical analysis of the compound, detailing its physicochemical properties, synthetic utility, and rigorous characterization protocols. It is designed to function as a self-validating reference for researchers integrating this moiety into structure-activity relationship (SAR) campaigns.

Chemical Identity & Physicochemical Profile[1][4][5]

[6][7]

Nomenclature and Structure[5]

- IUPAC Name: 3-((2-Methoxyphenyl)sulfonyl)pyrrolidine[1][2][4]
- Molecular Formula: C₁₁H₁₅NO₃S[3]
- Molecular Weight: 241.31 g/mol [3]
- SMILES: COC1=CC=CC=C1S(=O)(=O)C2CNCC2
- Key Functional Groups:
 - Secondary Amine (Pyrrolidine): Provides a basic center for salt formation and further functionalization (N-alkylation/acylation).
 - Sulfone Bridge: A metabolically stable linker that acts as a hydrogen bond acceptor.
 - Ortho-Methoxy Phenyl: A lipophilic moiety with specific steric constraints, often critical for selectivity in receptor binding pockets.

Calculated Physicochemical Properties

Property	Value (Predicted)	Significance in Drug Design
cLogP	-0.83 - 1.2	Optimal for CNS penetration; falls within Lipinski's Rule of 5.
TPSA	55.4 Å ²	Indicates good oral bioavailability and membrane permeability.
pKa (Conj. Acid)	~9.5 (Pyrrolidine N)	Exists predominantly as a cation at physiological pH (7.4).
H-Bond Donors	1 (NH)	Critical for interaction with Asp/Glu residues in binding pockets.
H-Bond Acceptors	4 (O, N)	Sulfone oxygens engage in water-mediated or direct protein bonding.

Mechanistic Characterization & Pharmacophore Utility[4]

The Sulfonyl-Pyrrolidine Pharmacophore

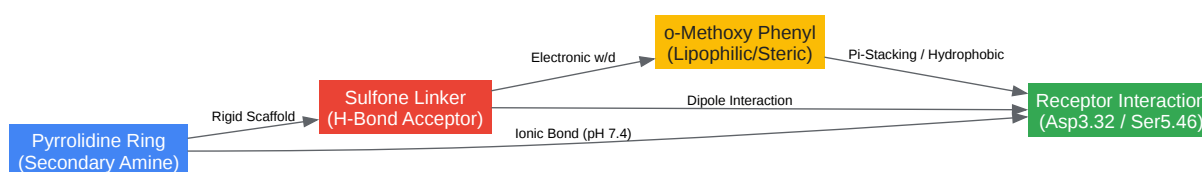
In medicinal chemistry, the sulfonyl-pyrrolidine motif is a "privileged structure" often employed to modulate the rigidity and electronic profile of a drug candidate. Unlike flexible alkyl chains, the pyrrolidine ring constrains the spatial orientation of the sulfone group, reducing the entropic penalty upon binding.

Target Relevance:

- 5-HT₆ / 5-HT₇ Receptor Antagonists: The 3-sulfonylpyrrolidine scaffold mimics the spatial arrangement of tryptamine derivatives, showing high affinity for serotonin receptors involved in cognition (Alzheimer's, Schizophrenia).
- Glycine Transporter (GlyT1) Inhibitors: Used to potentiate NMDA receptor function.
- Protease Inhibitors: The secondary amine can serve as a warhead attachment point or transition state mimic.

Structural Logic Diagram

The following diagram illustrates the pharmacophoric mapping of CAS 1706454-94-5 within a theoretical binding pocket.



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Caption: Pharmacophore mapping of CAS 1706454-94-5 showing key interactions with theoretical GPCR binding pockets.

Analytical Characterization Protocols

To ensure data integrity in SAR studies, the identity and purity of CAS 1706454-94-5 must be validated using the following self-validating protocols.

High-Performance Liquid Chromatography (HPLC)

- Objective: Quantify purity (>95% required for biological assays).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 214 nm (Amide/Peptide bond sensitivity) and 254 nm (Aromatic ring).
- Rationale: The acidic mobile phase ensures the basic pyrrolidine nitrogen is protonated, improving peak shape and preventing tailing on silanol groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Solvent: DMSO-d₆ or CDCl₃.
- ¹H-NMR Markers (Expected):
 - Aromatic Region (6.9 - 7.8 ppm): 4 protons corresponding to the ortho-substituted benzene ring. Look for the distinct splitting pattern of 1,2-disubstitution.
 - Methoxy Group (~3.8 ppm): Sharp singlet (3H).
 - Pyrrolidine Ring (1.5 - 3.5 ppm): Multiplets corresponding to the CH and CH₂ protons. The proton alpha to the sulfone will be deshielded (~3.5-4.0 ppm).

- Amine Proton: Broad singlet (exchangeable with D₂O), chemical shift varies with concentration.

Mass Spectrometry (LC-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Expected Ion: $[M+H]^+ = 242.31$ m/z.
- Fragmentation Pattern: Loss of the sulfonyl group or cleavage of the pyrrolidine ring may be observed at higher collision energies.

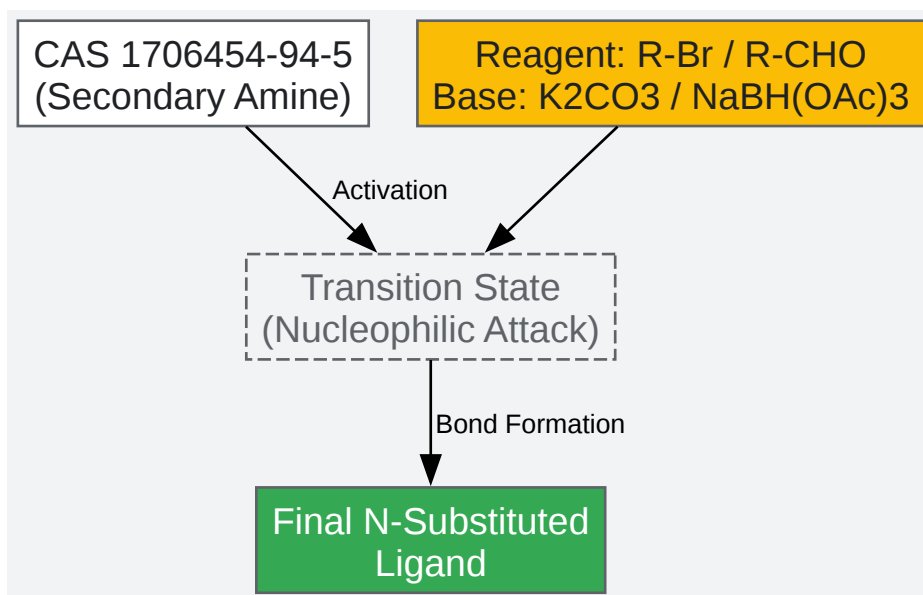
Synthetic Application Workflow

Researchers typically utilize CAS 1706454-94-5 as a nucleophile in S_N2 reactions or reductive aminations to attach the scaffold to a core structure.

General Derivatization Protocol (N-Alkylation)

- Dissolution: Dissolve 1.0 eq of CAS 1706454-94-5 in anhydrous DMF or Acetonitrile.
- Base Addition: Add 2.0 eq of K₂CO₃ or DIPEA to neutralize the HCl salt (if used) and scavenge acid.
- Electrophile Addition: Add 1.1 eq of the target alkyl halide (R-X).
- Reaction: Stir at 60°C for 2-4 hours. Monitor by TLC/LCMS.
- Workup: Dilute with EtOAc, wash with water/brine to remove DMF. Dry over Na₂SO₄.

Synthetic Pathway Diagram



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Caption: Workflow for integrating CAS 1706454-94-5 into larger drug scaffolds via N-functionalization.

Handling & Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free base may absorb CO₂ from the air; storage as the Hydrochloride (HCl) salt is recommended for long-term stability.
- Solubility:
 - Soluble: DMSO, Methanol, DMF, DCM.
 - Sparingly Soluble: Water (Free base), Hexanes.
 - Water Solubility: Significantly improved by converting to HCl or TFA salt.
- Safety: Treat as a potential irritant. Standard PPE (gloves, goggles, lab coat) required. No specific toxicology data exists; handle as a novel chemical entity.

References

- PubChem. (2025).[5] Compound Summary: 2-(3-Methoxyphenyl)pyrrolidine and related sulfonyl derivatives. National Library of Medicine. Retrieved from [[Link](#)]

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Sources

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- 3. chemscene.com [chemscene.com]
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